

Safeguarding Researchers: A Comprehensive Guide to Handling Deucravacitinib

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Compound of Interest

Compound Name: **Deucravacitinib**

Cat. No.: **B606291**

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For laboratory professionals engaged in the vital work of drug discovery and development, ensuring a safe handling environment for novel compounds like **Deucravacitinib** is paramount. This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures to minimize risk and ensure operational integrity.

Deucravacitinib is a selective, allosteric inhibitor of tyrosine kinase 2 (TYK2), a member of the Janus kinase (JAK) family.^{[1][2]} It is under investigation for the treatment of various immune-mediated diseases.^[3] Due to its potent biological activity, careful handling is necessary to prevent occupational exposure.

Key Safety and Handling Data

A summary of the essential physical and safety information for **Deucravacitinib** is provided below.

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₂₂ N ₈ O ₃	PubChem[3]
Molecular Weight	425.5 g/mol	PubChem[3]
Storage Temperature	-20°C	AbMole BioScience, MedChemExpress[4][5]
Hazard Statements	H361: Suspected of damaging fertility or the unborn child. H372: Causes damage to organs through prolonged or repeated exposure.	MedChemExpress[5]
Precautionary Statements	P260: Do not breathe dust/fume/gas/mist/vapours/spay. P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P405: Store locked up. P501: Dispose of contents/container in accordance with local regulation.	MedChemExpress[5]

Personal Protective Equipment (PPE) Protocol

Consistent adherence to PPE protocols is the first line of defense against exposure. The following PPE is mandatory when handling **Deucravacitinib** powder or solutions.

- Eye Protection: Wear tightly fitting safety goggles with side-shields.[5][6]
- Hand Protection: Use protective gloves. Gloves must be inspected prior to use. The specific glove material should be chosen based on the solvent being used and breakthrough time.[5][6]
- Body Protection: A lab coat or impervious clothing is required to prevent skin contact.[5][6]

- Respiratory Protection: For operations that may generate dust or aerosols, a suitable respirator should be used.[5] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[4][5]

Operational and Disposal Plan

A systematic approach to handling and disposal is critical for safety and compliance.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container tightly sealed in a cool, well-ventilated area at the recommended temperature of -20°C.[4][5]
- Keep the compound away from direct sunlight and sources of ignition.[4]

Handling and Preparation of Solutions:

- All handling of solid **Deucravacitinib** should be performed in a designated area, such as a chemical fume hood, to avoid dust and aerosol formation.[4][5]
- Avoid inhalation, and contact with eyes and skin.[4][5]
- When preparing solutions, add the solvent to the solid slowly to prevent splashing.
- Ensure a safety shower and eye wash station are readily accessible.[5]

Accidental Release Measures:

- In case of a spill, evacuate personnel to a safe area.[4][5]
- Wear full personal protective equipment, including respiratory protection.[4][5]
- For liquid spills, absorb the solution with a finely-powdered liquid-binding material such as diatomite or universal binders.[4][5]
- For solid spills, carefully sweep or vacuum the material, avoiding dust generation.

- Decontaminate the spill area and equipment by scrubbing with alcohol.[4][5]
- Collect all contaminated materials in a sealed container for proper disposal.[4][5]

First Aid Measures:

- Inhalation: Immediately move the person to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR) but avoid mouth-to-mouth resuscitation.[4][5]
- Skin Contact: Rinse the skin thoroughly with large amounts of water and remove contaminated clothing.[4][5]
- Eye Contact: Immediately flush the eyes with large amounts of water, separating the eyelids with fingers to ensure adequate flushing. Remove contact lenses if present.[4][5]
- Ingestion: Wash out the mouth with water if the person is conscious. Do not induce vomiting unless directed by medical personnel.[4][5] In all cases of exposure, seek immediate medical attention.[4][5]

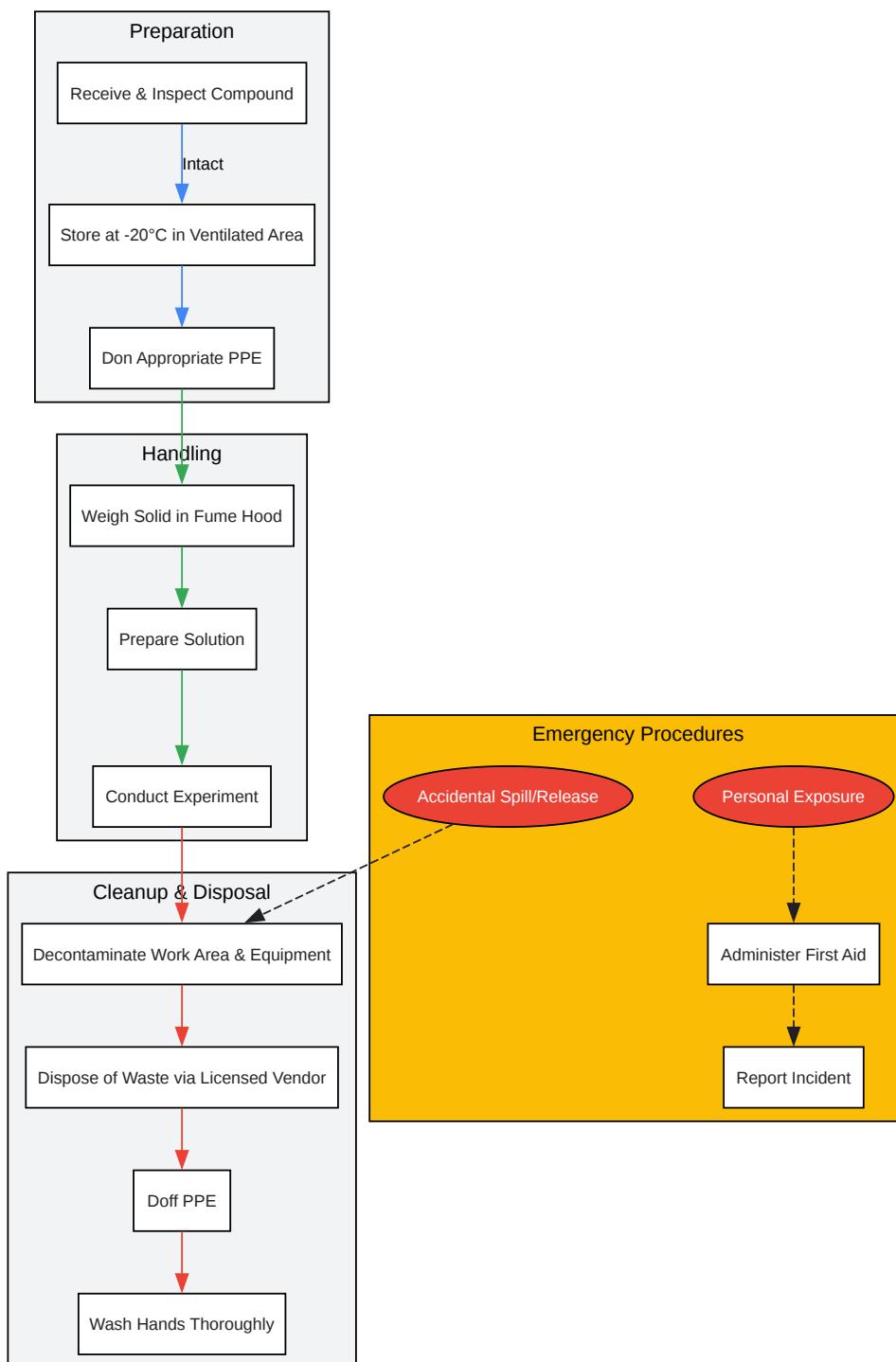
Disposal:

- Dispose of **Deucravacitinib** and any contaminated materials in accordance with all applicable federal, state, and local regulations.[5]
- Excess and expired materials should be offered to a licensed hazardous material disposal company.[6]
- Do not allow the product to enter drains or water courses.[4][5]

Deucravacitinib Handling Workflow

The following diagram illustrates the standard operational workflow for safely handling **Deucravacitinib** in a laboratory setting.

Deucravacitinib Safe Handling Workflow

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